

Compound Overview and Identification

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Compound Focus: 3-Pinanone oxime

Cat. No.: S11145953

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Pinacolone oxime is the oxime derivative of pinacolone. Oximes are a class of compounds characterized by a hydroxy-imine group, are typically synthesized from carbonyl precursors like aldehydes or ketones, and are known for their role as key intermediates in organic synthesis and their diverse biological activities [1].

The table below summarizes its core identifying information:

Property	Description
IUPAC Name	3,3-Dimethyl-2-butanone oxime [2] [3]
CAS Registry Number	2475-93-6 [2] [3] [4]
Molecular Formula	C ₆ H ₁₃ NO [2] [3] [4]
Molecular Weight	115.17 g/mol [2] / 115.18 g/mol [3]
Common Synonyms	Pinacolin Oxime; 3,3-Dimethyl-2-butanone Oxime [2] [3]

Physical and Chemical Properties

This section details the quantitative physical and chemical characteristics of pinacolone oxime, which are critical for experimental design involving handling, purification, and analysis.

Property	Value / Description
Appearance	White to almost white crystalline powder [2] [3].
Melting Point	76-78 °C (lit.) [2] [3].
Boiling Point	172 °C at 748 mmHg [2].
Predicted Density	0.86±0.1 g/cm ³ [2].
Solubility	Soluble in methanol [2] [3].
pKa (Predicted)	12.44±0.10 [2].
Storage Conditions	Room temperature, recommended in a cool and dark place (<15°C); alternatively 2-8°C in a sealed container, away from moisture [2] [3].

Experimental Protocols and Synthesis

Classical Synthesis of Pinacolone (Precursor)

A foundational preparation from *Organic Syntheses* describes the synthesis of pinacolone from pinacol hydrate via an acid-catalyzed rearrangement, which is a classic reaction in organic chemistry [5].

- **Procedure:** In a 2-liter round-bottomed flask fitted with a dropping funnel and a condenser for distillation, 750 g of 6 N sulfuric acid is mixed with 250 g of pinacol hydrate. The mixture is distilled until the upper oily layer in the distillate ceases to increase in volume. The pinacolone layer is separated, the aqueous layer is returned to the flask, and the process is repeated with fresh pinacol hydrate. The combined pinacolone fractions are dried over calcium chloride, filtered, and fractionally distilled, collecting the fraction boiling at **103–107 °C** [5].
- **Notes:**
 - The pinacol hydrate used is typically unrecrystallized, though recrystallized material can increase the yield by about 4% [5].
 - Phosphoric acid (50%) or hydrated oxalic acid can be used as alternatives to sulfuric acid, though with longer reaction times (3-4 hours of boiling) and slightly lower yields (60-65% of theoretical) [5].

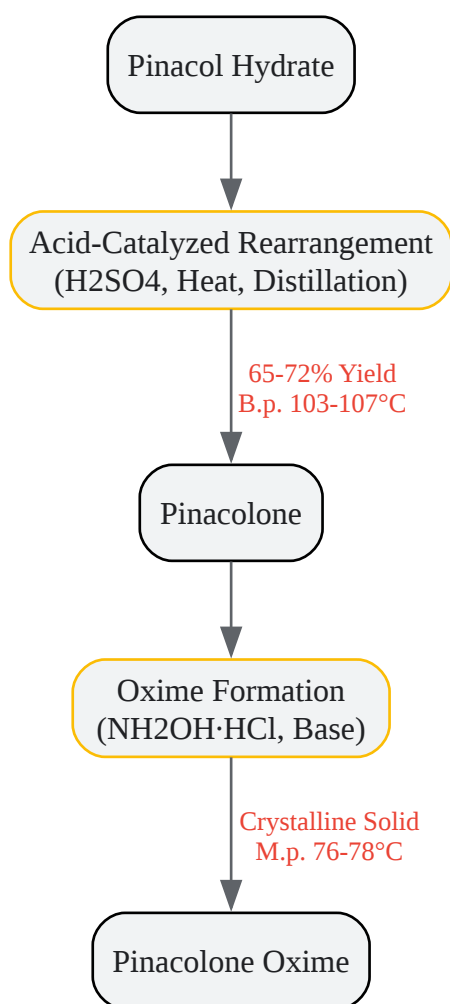
- **Yield:** The reported yield is **287–318 g** (65–72% of the theoretical amount) [5].

General Synthesis of Oximes

The most common method for synthesizing oximes, including pinacolone oxime, is the condensation of a carbonyl compound with hydroxylamine [1].

- **Procedure:** The ketone (pinacolone) is reacted with hydroxylamine hydrochloride ($\text{NH}_2\text{OH}\cdot\text{HCl}$) in the presence of a base, such as sodium carbonate (Na_2CO_3), to neutralize the generated HCl and drive the reaction to completion [6] [1].
- **Purification:** The resulting oxime can be purified by crystallization. For pinacolone oxime, suitable solvents include aqueous ethanol, ethanol, or petroleum ether [2].

The following diagram illustrates the two-step synthetic route to pinacolone oxime, from its precursor pinacol to the final product.



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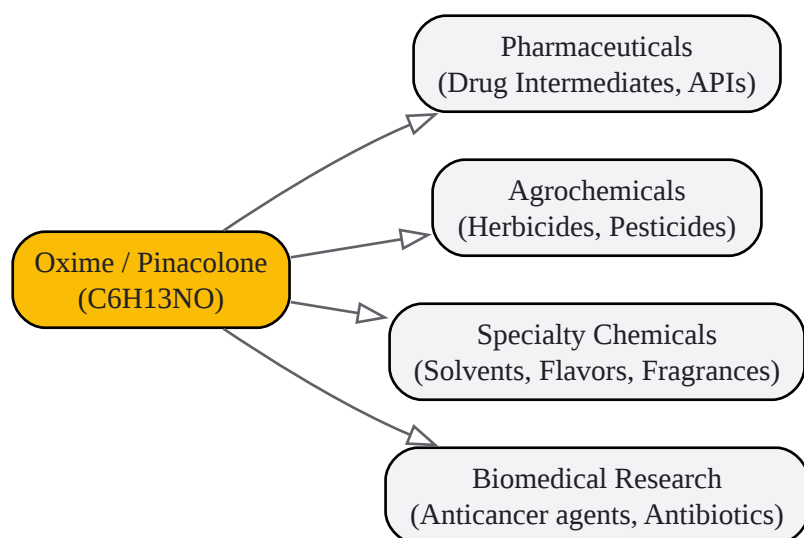
Synthesis of pinacolone oxime from pinacol hydrate.

Applications in Research and Industry

Oximes, as a functional group, hold significant importance in various scientific and industrial fields. The following table outlines key application areas, with pinacolone itself being a noted industrial intermediate [7].

Application Area	Significance & Notes
Pharmaceutical Intermediates	Pinacolone is used as a precursor for synthesizing Active Pharmaceutical Ingredients (APIs), such as sedatives and anti-inflammatory drugs, due to its stability and reactivity [7].
Agrochemical Production	Serves as an intermediate in the synthesis of herbicides and pesticides, aiding in the development of compounds with targeted activity and lower environmental impact [7].
Chemical Synthesis & Solvents	Acts as a stable intermediate for producing flavoring agents, fragrances, and as a high-purity solvent for coatings, adhesives, and cleaning agents [7].
Medicinal Chemistry & Drug Discovery	Oximes are key pharmacophores. Novel steroidal oximes are being investigated as antiproliferative agents against prostate, lung, and triple-negative breast cancers [8].
FDA-Approved Oxime Drugs	Several oxime-based drugs are approved, including pralidoxime (antidote for organophosphate poisoning) and oxime-containing antibiotics like cefuroxime and ceftizoxime [1].

The diagram below maps the core applications of pinacolone and oxime compounds in research and industry, highlighting their versatility.



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Core industrial and research applications of oximes and pinacolone.

Safety and Handling

Pinacolone oxime should be handled with care by trained personnel in a well-ventilated laboratory environment.

- **Risk Statements:** According to one source, the compound has risk statements R20/21/22 (Harmful by inhalation, in contact with skin, and if swallowed) and R36/37/38 (Irritating to eyes, respiratory system, and skin) [2].
- **Safety Statements:** The corresponding safety statements are S36/37/39 (Wear suitable protective clothing, gloves, and eye/face protection) [2].
- **Regulatory Compliance:** Users should ensure compliance with relevant regulatory frameworks such as REACH in Europe and OSHA standards in the US [7]. Always consult the most recent Safety Data Sheet (SDS) prior to use.

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